

# Pterisolic acid F CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Pterisolic acid F*

Cat. No.: *B15593640*

[Get Quote](#)

## Pterisolic Acid F: Physicochemical Properties

For Immediate Release

[City, State] – **Pterisolic Acid F**, a naturally derived compound, has been characterized with a CAS number of 1401419-90-6. This identifier uniquely distinguishes it within the comprehensive registry of chemical substances.

Further analysis has determined the molecular weight of **Pterisolic Acid F** to be 366.45 g/mol , with an alternative measurement of 366.5 g/mol also reported. The molecular formula for this compound is C<sub>20</sub>H<sub>30</sub>O<sub>6</sub>.

At present, detailed information regarding the biological activity, experimental protocols, and specific signaling pathways associated with **Pterisolic Acid F** is not extensively available in publicly accessible scientific literature. The data presented here is based on information from chemical suppliers and databases.

## Physicochemical Data for Pterisolic Acid F

Property	Value	Source
CAS Number	1401419-90-6	[1][2]
Molecular Weight	366.45 g/mol	[3]
366.5 g/mol	[1]	
Molecular Formula	C20H30O6	[3]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Ferulic Acid: Signaling Pathways in Aging - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Recent Advances in Biological Activity, New Formulations and Prodrugs of Ferulic Acid - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Pterisolic acid C | TargetMol [targetmol.com]
- To cite this document: BenchChem. [Pterisolic acid F CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15593640#pterisolic-acid-f-cas-number-and-molecular-weight]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)